

# An In-depth Technical Guide on 1,4-Diethylpiperazine

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: **1,4-Diethylpiperazine**

Cat. No.: **B1583865**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **1,4-Diethylpiperazine**, a versatile chemical compound with significant applications in research and pharmaceutical development. The following sections detail its chemical identity, physicochemical properties, synthesis, applications, and safety protocols, offering a holistic resource for professionals in the field.

## Core Identity: CAS Number and Molecular Structure

**1,4-Diethylpiperazine** is identified by the CAS Registry Number 6483-50-7.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#) Its molecular structure consists of a central piperazine ring, which is a six-membered ring containing two nitrogen atoms at opposite positions (1 and 4), with an ethyl group attached to each nitrogen atom.[\[3\]](#)

The fundamental chemical identifiers are summarized below:

Identifier	Value
CAS Number	6483-50-7 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Molecular Formula	C8H18N2 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[6]</a>
Molecular Weight	142.24 g/mol <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[6]</a>
IUPAC Name	1,4-diethylpiperazine <a href="#">[4]</a>
Synonyms	N,N'-Diethylpiperazine <a href="#">[1]</a> <a href="#">[8]</a>

## Physicochemical and Chemical Properties

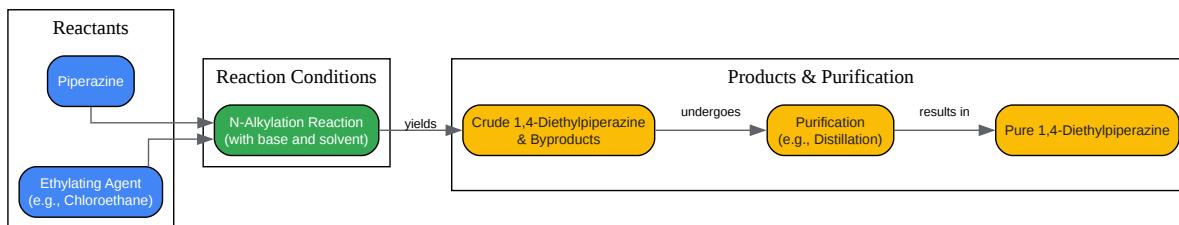
**1,4-Diethylpiperazine** is typically a clear, colorless to pale yellow liquid with a characteristic amine-like odor.[\[2\]](#)[\[3\]](#) It is soluble in water and organic solvents such as methanol and toluene.[\[2\]](#)[\[3\]](#)[\[7\]](#) The basic nature of this compound, owing to the two nitrogen atoms, makes it a candidate for various chemical reactions, including nucleophilic substitutions.[\[3\]](#)

Property	Value
Appearance	Clear colorless to yellow liquid <a href="#">[2]</a> <a href="#">[4]</a>
Boiling Point	171-172 °C <a href="#">[8]</a>
Density	~0.844 g/mL at 25 °C
Refractive Index	~1.4520-1.4560
Solubility	Soluble in water, methanol, and toluene <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[7]</a>

## Synthesis of 1,4-Diethylpiperazine

The synthesis of **1,4-Diethylpiperazine** can be achieved through various methods. A common laboratory and industrial approach involves the N-alkylation of piperazine with an ethylating agent.

A General Synthetic Workflow:

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Caption: A generalized workflow for the synthesis of **1,4-Diethylpiperazine**.

#### Detailed Protocol:

- **Reactant Preparation:** Piperazine is dissolved in a suitable solvent.
- **Reaction:** An ethylating agent, such as chloroethane, is added to the piperazine solution. This reaction can sometimes lead to the formation of by-products like N,N-diethyl piperazine. [\[9\]](#)[\[10\]](#)
- **Purification:** The final product is purified to remove any unreacted starting materials and by-products.

Alternative synthetic routes exist, such as the reaction of ethylamine with epichlorohydrin, though this method can be more complex and require more stringent reaction conditions. [\[10\]](#)

## Applications in Research and Drug Development

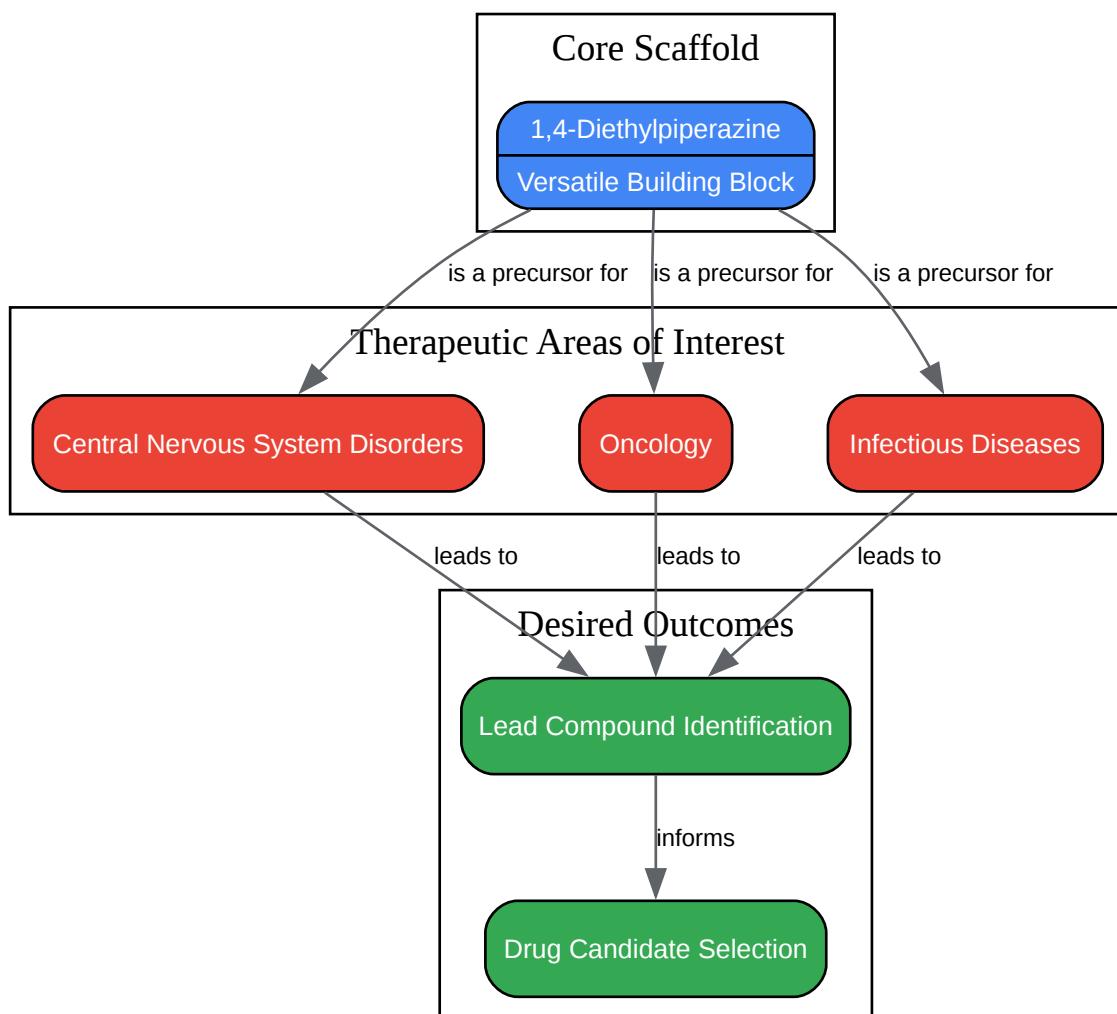
The piperazine scaffold is a "privileged scaffold" in medicinal chemistry, present in a wide array of approved drugs. [\[11\]](#) This is due to its favorable physicochemical properties, which can improve the pharmacokinetic and pharmacodynamic profiles of drug candidates. [\[11\]](#)

#### Role as a Pharmaceutical Intermediate:

**1,4-Diethylpiperazine** serves as a crucial intermediate in the synthesis of various active pharmaceutical ingredients (APIs).<sup>[3][7]</sup> Its derivatives have been explored for a range of therapeutic applications, including:

- Antipsychotics<sup>[12]</sup>
- Antidepressants<sup>[12]</sup>
- Anxiolytics<sup>[12]</sup>
- Anticancer agents<sup>[11]</sup>
- Antibacterial drugs<sup>[11]</sup>

The piperazine moiety's ability to modulate biological activity makes it a valuable component in the design of novel therapeutics targeting the central nervous system and other disease areas. <sup>[12]</sup> For instance, derivatives have been investigated for their potential in treating neurodegenerative disorders like Parkinson's disease.<sup>[13]</sup>



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Caption: The role of **1,4-Diethylpiperazine** in the drug development pipeline.

## Safety, Handling, and Storage

As with any chemical substance, proper safety precautions are paramount when handling **1,4-Diethylpiperazine**.

Hazards:

- It is considered a flammable liquid and vapor.[6]
- It can cause skin irritation and serious eye irritation or damage.[6]

- Some classifications indicate it may cause severe skin burns.[\[6\]](#)

#### Safety Recommendations:

- Personal Protective Equipment (PPE): Always wear appropriate protective clothing, gloves, and eye/face protection.
- Handling: Use in a well-ventilated area. Avoid contact with skin and eyes, and avoid inhalation of vapors.[\[14\]](#) Keep away from heat, sparks, and open flames.[\[15\]](#)
- Storage: Store in a cool, dry, and well-ventilated area in a tightly sealed container.[\[2\]](#)

## Conclusion

**1,4-Diethylpiperazine** is a valuable chemical entity with a well-defined set of properties that make it highly useful for researchers and professionals in drug development. Its role as a versatile synthetic intermediate, particularly for compounds targeting the central nervous system, underscores its importance in medicinal chemistry. A thorough understanding of its synthesis, reactivity, and safety is essential for its effective and safe utilization in the laboratory and beyond.

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)